

Technical Guide: 2-Amino-4,6-difluorophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-4,6-difluorophenol

CAS No.: 133788-83-7

Cat. No.: B157901

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-4,6-difluorophenol is a fluorinated aromatic compound of significant interest in medicinal chemistry and drug development. Its unique substitution pattern, featuring both activating (amino, hydroxyl) and deactivating/modulating (fluoro) groups, makes it a valuable building block for the synthesis of complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the molecular and physicochemical properties of **2-Amino-4,6-difluorophenol**, a representative synthetic protocol for a closely related isomer, and its potential role in targeting key signaling pathways.

Physicochemical Properties

The fundamental properties of **2-Amino-4,6-difluorophenol** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Reference
Molecular Weight	145.11 g/mol	[1]
Molecular Formula	C ₆ H ₅ F ₂ NO	[1]
CAS Number	133788-83-7	[1]
Appearance	Not specified, likely a solid	
Storage	Room temperature	[1]

Synthesis of Aminodifluorophenols: A Representative Protocol

While a specific, detailed experimental protocol for the synthesis of **2-Amino-4,6-difluorophenol** is not readily available in the public domain, the synthesis of its regioisomer, 4-Amino-2,6-difluorophenol, provides a valuable and illustrative example of the chemical transformations involved. The following protocol is based on the catalytic hydrogenation of a nitro-precursor.

Reaction: Catalytic Hydrogenation of 2-(benzyloxy)-1,3-difluoro-5-nitrobenzene to 4-Amino-2,6-difluorophenol.[2]

Materials:

Reagent	Quantity	Molar Equivalent
2-(benzyloxy)-1,3-difluoro-5-nitrobenzene	5.3 g (20 mmol)	1.0
10% Palladium on activated carbon	1.5 g	-
Ethanol	100 mL	-
Hydrogen Gas	1 atmosphere	-

Procedure:

- To a solution of 2-(benzyloxy)-1,3-difluoro-5-nitrobenzene (5.3 g, 20 mmol) in ethanol (100 mL), add 10% palladium on activated carbon (1.5 g).[2]
- Stir the reaction mixture overnight at room temperature under a hydrogen atmosphere (1 atm).[2]
- Upon completion of the reaction, remove the catalyst by filtration.[2]
- Concentrate the filtrate under reduced pressure to yield 4-Amino-2,6-difluorophenol.[2]
- The reported yield for this transformation is approximately 95% (2.9 g).[2]

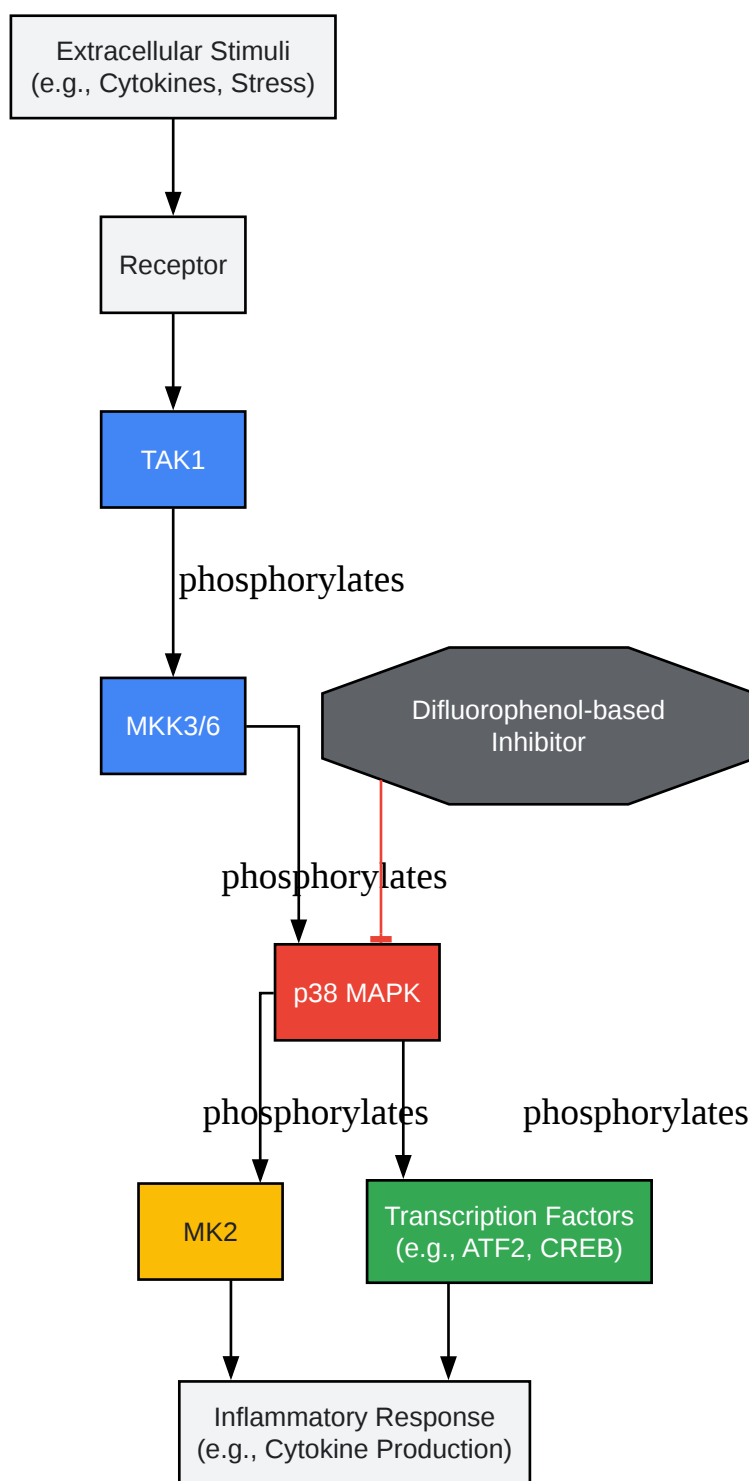
A similar approach involving the reduction of a corresponding nitrodifluorophenol precursor would be a logical synthetic route to **2-Amino-4,6-difluorophenol**.

Applications in Drug Discovery: Targeting the p38 MAPK Signaling Pathway

Fluorinated phenols, including difluorophenol derivatives, are recognized as important pharmacophores in the development of kinase inhibitors. Specifically, compounds containing a 2,4-difluorophenoxy moiety have been identified as potent inhibitors of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling cascade is a critical pathway involved in inflammatory responses and cellular stress. Its dysregulation is implicated in a range of diseases, including inflammatory disorders and cancer, making it a key therapeutic target.

The inclusion of fluorine atoms in drug candidates can significantly modulate their physicochemical properties, such as lipophilicity and metabolic stability, which can lead to improved pharmacokinetic profiles.

Below is a diagram illustrating the p38 MAPK signaling pathway, a key target for difluorophenol-containing inhibitors.



[Click to download full resolution via product page](#)

p38 MAPK Signaling Pathway and Point of Inhibition.

Safety and Handling

2-Amino-4,6-difluorophenol is classified as harmful if swallowed or in contact with skin. It causes skin and serious eye irritation and may cause respiratory irritation.[3][4]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, such as a fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[4]
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. [3][4]
- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.[3]

In case of exposure, seek immediate medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. 4-Amino-2,6-difluorophenol synthesis - [chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Guide: 2-Amino-4,6-difluorophenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b157901/docs#technical-guide-2-amino-4-6-difluorophenol\]](https://www.benchchem.com/product/b157901/docs#technical-guide-2-amino-4-6-difluorophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)